

Ethyl(methyl)sulfamoyl Chloride: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: Ethyl(methyl)sulfamoyl chloride

Cat. No.: B1291719

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of **Ethyl(methyl)sulfamoyl chloride**. Due to the limited availability of specific experimental data for this compound, this guide synthesizes information from safety data sheets, chemical supplier information, and the general chemical properties of sulfamoyl chlorides.

Core Properties of Ethyl(methyl)sulfamoyl Chloride

The fundamental physical and chemical properties of **Ethyl(methyl)sulfamoyl chloride** are summarized below. This data is essential for its safe handling, storage, and application in research and development.

Property	Value	Source
CAS Number	35856-61-2	Amadis Chemical[1]
Molecular Formula	C3H8ClNO2S	Amadis Chemical[1]
Molecular Weight	157.62 g/mol	Amadis Chemical[1]
Density	1.2783 g/cm ³	ChemWhat[2]
Appearance	Not specified, likely a liquid or solid	N/A
Storage Temperature	2-8°C	Amadis Chemical[1]

Solubility Profile

Quantitative solubility data for **Ethyl(methyl)sulfamoyl chloride** in various solvents is not readily available in published literature. However, based on the general reactivity of sulfamoyl chlorides, a qualitative solubility profile can be inferred. Sulfamoyl chlorides are typically soluble in a range of aprotic organic solvents. Their solubility in protic and nucleophilic solvents is limited by their reactivity.

Solvent Class	Predicted Solubility	Rationale/Reactivity
Aprotic Polar Solvents (e.g., THF, Dichloromethane, Acetonitrile)	Soluble	Generally good solvents for sulfamoyl chlorides, promoting stability in the absence of nucleophiles.
Aprotic Nonpolar Solvents (e.g., Hexanes, Toluene)	Likely soluble	Solubility will depend on the overall polarity of the molecule.
Protic Solvents (e.g., Water, Alcohols)	Reactive	Reacts with water (hydrolysis) and alcohols to form the corresponding sulfonic acid and esters, respectively. This reaction is often vigorous.
Nucleophilic Solvents (e.g., Amines, DMSO)	Reactive	Reacts with amines to form sulfonamides. Can be unstable in DMSO.

Stability and Reactivity

Ethyl(methyl)sulfamoyl chloride is a reactive chemical and is sensitive to environmental conditions. Proper storage and handling are crucial to maintain its integrity.

Storage and Handling:

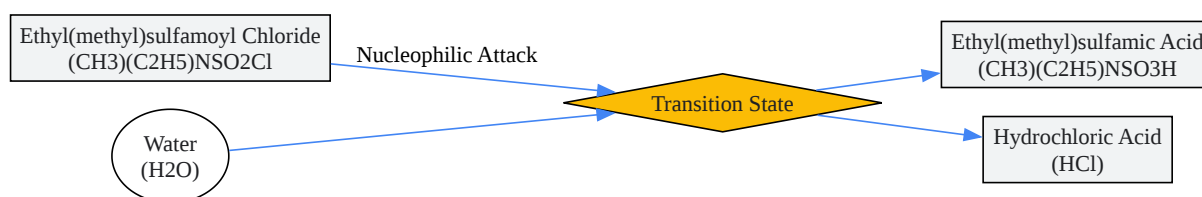
- Storage: Store in a cool, dry, well-ventilated area under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation. The recommended storage temperature is between 2-8°C.

[1]

- Incompatibilities: Avoid contact with water, alcohols, amines, strong bases, and strong oxidizing agents.
- Moisture Sensitivity: The compound is highly sensitive to moisture and will readily hydrolyze upon contact with water or humid air.

Key Reactions:

The primary pathway of degradation for **Ethyl(methyl)sulfamoyl chloride** is hydrolysis. The sulfonyl chloride moiety is highly electrophilic and readily attacked by nucleophiles.



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Hydrolysis of **Ethyl(methyl)sulfamoyl chloride**.

Experimental Protocols

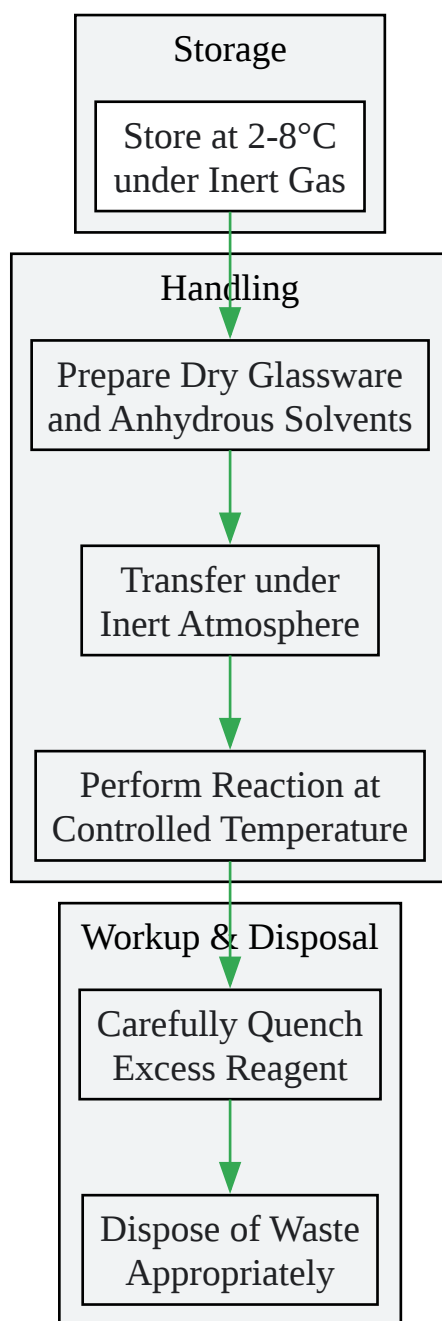
Due to the reactive nature of **Ethyl(methyl)sulfamoyl chloride**, specific experimental protocols for quantitative solubility and stability studies were not found. The following is a general protocol for handling and storage to ensure the compound's integrity for experimental use.

General Handling and Storage Protocol:

- Inert Atmosphere: All manipulations of **Ethyl(methyl)sulfamoyl chloride** should be performed under an inert atmosphere (e.g., in a glovebox or using Schlenk line techniques with argon or nitrogen).
- Dry Glassware and Solvents: Ensure all glassware is thoroughly dried in an oven and cooled under a stream of inert gas before use. Anhydrous solvents should be used for all solutions.

- **Temperature Control:** Maintain the compound at its recommended storage temperature of 2-8°C when not in use.^[1] For reactions, the temperature should be controlled as specified by the experimental procedure, often at low temperatures to moderate reactivity.
- **Quenching:** Any unreacted **Ethyl(methyl)sulfamoyl chloride** should be carefully quenched before disposal. This can be done by slowly adding the compound to a stirred, cooled solution of a weak base, such as sodium bicarbonate, or an alcohol like isopropanol.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling this compound.

The workflow for handling this reactive compound is critical to obtaining reliable experimental results.



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Recommended workflow for handling **Ethyl(methyl)sulfamoyl chloride**.

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References

- 1. Ethyl(methyl)sulfamoyl chloride,35856-61-2-Amadis Chemical [amadischem.com]
- 2. Page loading... [wap.guidechem.com]
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